

Technical Guide: Sulfo-Cyanine5 NHS Ester for Bioconjugation

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Compound of Interest

Compound Name: Sulfo-Cyanine5 NHS ester

Cat. No.: B15998049

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Sulfo-Cyanine5 NHS ester**, a water-soluble, amine-reactive fluorescent dye. It is designed to be a comprehensive resource for professionals utilizing this reagent for the fluorescent labeling of proteins, antibodies, and other biomolecules in various research and drug development applications.

Core Properties and Specifications

Sulfo-Cyanine5 NHS ester is a bright, far-red fluorescent dye designed for the covalent labeling of primary amines on biomolecules. The presence of sulfonate groups enhances its water solubility, allowing for conjugation reactions in aqueous environments without the need for organic co-solvents. This is particularly advantageous for labeling sensitive proteins that may denature in the presence of organic solvents. The N-hydroxysuccinimide (NHS) ester functional group readily reacts with primary amines (such as the side chain of lysine residues or the N-terminus of proteins) to form stable amide bonds.

Quantitative Data Summary

The molecular weight and formula of **Sulfo-Cyanine5 NHS ester** can vary slightly depending on the counter-ion and the specific formulation from different suppliers. Below is a summary of the reported values.

Property	Value	Source(s)
Molecular Weight	777.94 g/mol	[1]
	777.95 g/mol	[2]
	778.96 g/mol	[3]
Molecular Formula	C ₃₆ H ₄₀ N ₃ KO ₁₀ S	[1][2]
	C ₃₆ H ₄₁ KN ₃ O ₁₀ S	[3]
	C ₃₆ H ₄₀ N ₃ NaO ₁₀ S ₂	[4]
Excitation Maximum	~646 nm	[3][5]
Emission Maximum	~662 nm	[3][5]

Experimental Protocol: Antibody Labeling

This protocol provides a general procedure for the conjugation of **Sulfo-Cyanine5 NHS ester** to an antibody, such as IgG. The optimal dye-to-protein ratio may need to be determined empirically for each specific antibody and application.

Materials

- Antibody of interest in an amine-free buffer (e.g., PBS)
- **Sulfo-Cyanine5 NHS ester**
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Reaction Buffer: 0.1 M Sodium Bicarbonate, pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification column (e.g., Sephadex G-25)

- Storage Buffer (e.g., PBS)

Procedure

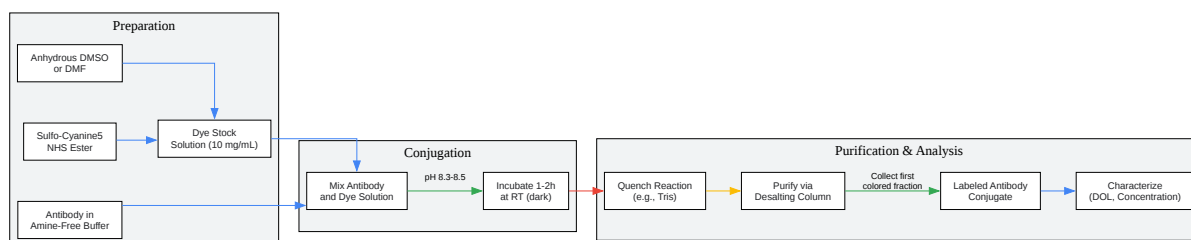
- Prepare the Antibody Solution:
 - Ensure the antibody solution is free from amine-containing substances like Tris or glycine, and stabilizing proteins like BSA. If necessary, dialyze the antibody against the Reaction Buffer.[3]
 - Adjust the antibody concentration to 2-10 mg/mL in the Reaction Buffer.[4]
- Prepare the Dye Stock Solution:
 - Immediately before use, dissolve the **Sulfo-Cyanine5 NHS ester** in a small amount of anhydrous DMF or DMSO to create a 10 mg/mL stock solution.[3]
- Perform the Conjugation Reaction:
 - Calculate the required volume of the dye stock solution to achieve the desired dye-to-protein molar ratio. A 10-fold molar excess of the dye is a common starting point.[3]
 - Add the calculated amount of the dye stock solution to the antibody solution while gently vortexing.[3]
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.[3]
- Quench the Reaction:
 - Add the Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM. This will react with any unreacted NHS ester.
 - Incubate for 30 minutes at room temperature.[3]
- Purify the Conjugate:
 - Remove the unreacted dye and byproducts by passing the reaction mixture through a desalting column (e.g., Sephadex G-25) equilibrated with a suitable storage buffer (e.g.,

PBS).[4]

- Collect the fractions containing the labeled antibody, which is typically the first colored fraction to elute.[3]
- Characterize the Conjugate:
 - Determine the protein concentration and the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and ~646 nm (for Sulfo-Cyanine5).

Experimental Workflow Diagram

The following diagram illustrates the general workflow for antibody labeling with **Sulfo-Cyanine5 NHS ester**.



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Caption: Workflow for antibody conjugation with **Sulfo-Cyanine5 NHS ester**.

Applications in Research and Drug Development

Sulfo-Cyanine5 NHS ester is a versatile tool with numerous applications, including:

- Fluorescence Microscopy: For imaging and localization of target proteins in cells and tissues. [5]
- Flow Cytometry: Suitable for multi-color analysis due to its far-red emission, which minimizes spectral overlap with other fluorophores.[5]
- Protein and Peptide Labeling: Enables the study of biomolecular interactions, protein trafficking, and conformational changes.[5]
- Drug Development: In drug discovery, fluorescently labeled antibodies and other biologics can be used in target validation, pharmacokinetic studies, and high-throughput screening assays.

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